

# Recoflavone mechanism of action

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## Compound Focus: Recoflavone

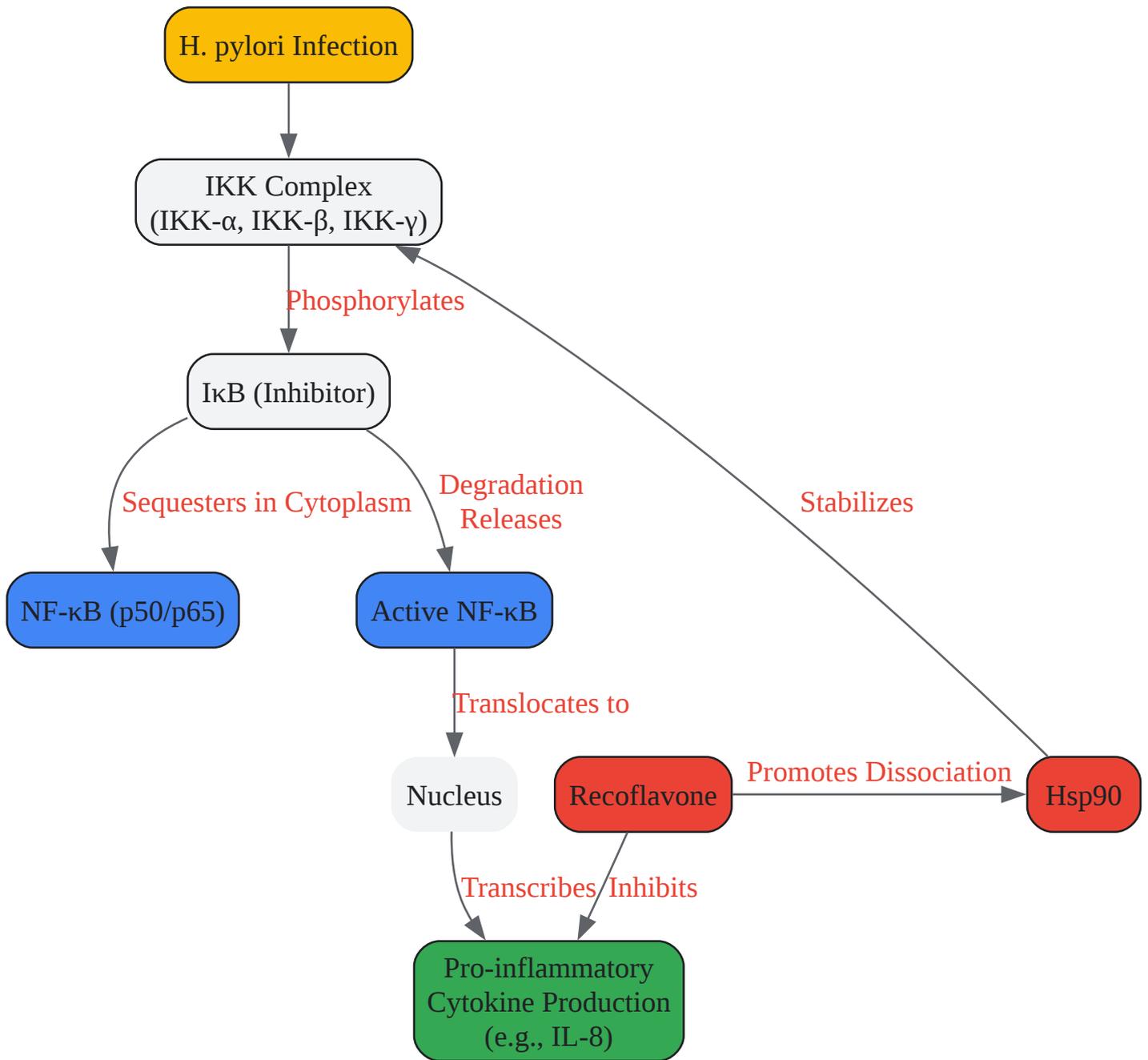
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## Detailed Mechanism of Action

**Recoflavone's** therapeutic potential is largely attributed to its multi-faceted intervention in the NF- $\kappa$ B signaling pathway, a critical regulator of inflammation and immune responses.



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**Recoflavone** inhibits NF-κB by disrupting the Hsp90-IKK complex.

- **Core Pathway Inhibition:** In response to inflammatory stimuli, such as *H. pylori* infection, the IκB kinase (IKK) complex is activated. This complex normally phosphorylates the inhibitory protein IκBα, targeting it for degradation and thereby releasing the central transcription factor NF-κB to move into the nucleus and initiate the expression of pro-inflammatory genes (like IL-8) [1].

- **Direct Molecular Intervention:** **Recoflavone** does not generally inhibit IKK activity but specifically promotes the **dissociation of the IKK complex**, particularly the IKK- $\gamma$  subunit, from its chaperone protein **Heat Shock Protein 90 (Hsp90)** [1]. Hsp90 is crucial for stabilizing and activating the IKK complex. By disrupting this interaction, **Recoflavone** leads to the destabilization of the IKK complex, preventing I $\kappa$ B $\alpha$  phosphorylation and subsequent NF- $\kappa$ B activation [1].
- **Modulation of NF- $\kappa$ B Subunits:** Binding data confirms that **Recoflavone** acts as a modulator for multiple subunits of the NF- $\kappa$ B complex, including **p65 (RelA), c-Rel, RelB, p105, and p100**, explaining its broad anti-inflammatory effects [2].

## Quantitative Data and Targets

For research and development purposes, the following table summarizes the key quantitative and target information available for **Recoflavone**.

Parameter	Data / Target	Notes / Organism
NF- $\kappa$ B p65 (RelA)	Modulator [2]	Human
Proto-oncogene c-Rel	Modulator [2]	Human
Transcription factor RelB	Modulator [2]	Human
NF-kappa-B p105 subunit	Modulator [2]	Human
NF-kappa-B p100 subunit	Modulator [2]	Human
Water Solubility	0.0158 mg/mL [2]	Predicted (ALOGPS)
logP	2.67 [2]	Predicted (ALOGPS)
logS	-4.4 [2]	Predicted (ALOGPS)
pKa (Strongest Acidic)	2.79 [2]	Predicted (Chemaxon)
Polar Surface Area	100.52 Å <sup>2</sup> [2]	Predicted

## Experimental Insights and Clinical Status

The understanding of **Recoflavone's** mechanism is grounded in specific experimental models, which also inform its potential therapeutic applications.

- **Key Experimental Model:** The pivotal study elucidating its mechanism used the **MKN-45 human gastric epithelial cell line** infected with **Helicobacter pylori** [1].
  - **Methodology:** Cells were pretreated with **Recoflavone** before infection. Researchers then measured NF-κB DNA-binding activity (via EMSA), IKK activity through kinase assays, and protein-protein interactions (like IKKγ-Hsp90) via immunoprecipitation. IL-8 expression was quantified as a key inflammatory output [1].
  - **Outcome:** **Recoflavone** pretreatment significantly inhibited NF-κB activation and IL-8 upregulation without affecting other pathways like AP-1, demonstrating its specific action [1].
- **Therapeutic Applications & Status:** Based on its mechanism, **Recoflavone** has been formally investigated in clinical trials for:
  - **Acute and Chronic Gastritis** (Highest Phase: **Phase III**) [2] [3]
  - **Dry Eye Syndrome** (Highest Phase: **Phase II**) [2] [3]
  - Development for Crohn's disease and ulcerative colitis has been **discontinued** [3].

## Broader Pharmacological Context

As a synthetic flavonoid, **Recoflavone** shares characteristics with other natural flavones known to modulate critical signaling pathways.

- **Flavone Anti-inflammatory Properties:** Natural flavones like apigenin, luteolin, and wogonin are recognized for inducing apoptosis in cancer cells and exerting anti-inflammatory effects by regulating pathways such as **PI3K/AKT, MAPK, and NF-κB** [4]. **Recoflavone** can be seen as an optimized synthetic version of such compounds.
- **Multi-pathway Potential:** While its primary documented mechanism is NF-κB inhibition, one source also suggests **Recoflavone** may inhibit **cyclooxygenase (COX-1 and COX-2)** enzymes and exhibit antioxidant properties, presenting a multi-targeted anti-inflammatory profile [5]. This aligns with the known behavior of polymethoxylated flavones, which can modulate the **PI3K/Akt and MAPK pathways** in addition to NF-κB [6].

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## References

1. A mechanism for the action of the compound DA-6034 ... [pubmed.ncbi.nlm.nih.gov]
2. Recoflavone: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Recoflavone - Dong-A ST - AdisInsight - Springer [adisinsight.springer.com]
4. Six Selected Flavones and Their Related Signaling ... [mdpi.com]
5. What is Recoflavone used for? [synapse.patsnap.com]
6. Polymethoxylated Flavones in Inflammation Signaling [pubmed.ncbi.nlm.nih.gov]

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